

Acid Blue 1 molecular structure and formula.

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Compound of Interest	:	
Compound Name:	Acid Blue 1	
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An In-depth Technical Guide to Acid Blue 1: Molecular Structure, Properties, and Applications

Introduction

Acid Blue 1, also known by numerous synonyms including Patent Blue VF, C.I. 42045, and Alphazurine G, is a synthetic triarylmethane dye.[1] Due to its intense blue color and water solubility, it finds widespread use in various industrial and scientific applications. This technical guide provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, synthesis, and key applications of **Acid Blue 1**, with a focus on its relevance to researchers, scientists, and drug development professionals.

Molecular Structure and Formula

Acid Blue 1 is a sodium salt. The molecular structure is characterized by a central carbon atom bonded to three aromatic rings. Two of the rings are substituted with diethylamino groups, and the third is a disulfonated phenyl group, which imparts water solubility to the molecule.

There are two commonly cited chemical formulas for **Acid Blue 1**, which differ by a single proton, likely reflecting the salt form versus the free acid form:

- C27H31N2NaO6S2[2][3]
- C27H32N2O6S2[1]

The corresponding IUPAC name is sodium;4-[[4-(diethylamino)phenyl]-(4-diethylazaniumylidenecyclohexa-2,5-dien-1-ylidene)methyl]benzene-1,3-disulfonate.[3] The



structure is depicted below:

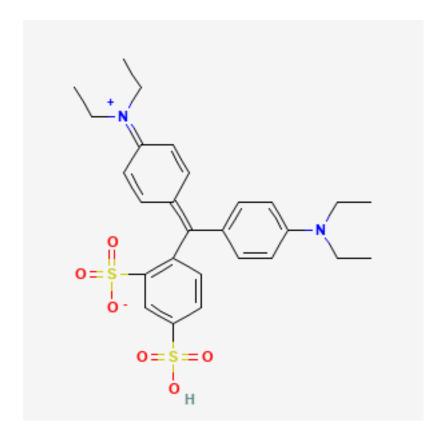


Figure 1. Molecular Structure of Acid Blue 1.

Physicochemical Properties

A summary of the key quantitative data for **Acid Blue 1** is presented in the table below for easy reference and comparison.



Property	Value	References
Molecular Formula	C27H31N2NaO6S2 / C27H32N2O6S2	[1][2][3]
Molecular Weight	566.66 g/mol	[2][3]
CAS Number	129-17-9	[2][4]
Appearance	Dark blue-green to dark purple crystalline powder	[5]
Melting Point	>250°C	[6][7]
Solubility	Soluble in water (1 g/20 mL at 20°C) and ethanol.	[6][8]
λmax (in H ₂ O)	637-641 nm	
Density	0.392 g/cm3 at 20°C	[6][7]

Experimental Protocols Synthesis of Acid Blue 1

The synthesis of **Acid Blue 1** typically involves the condensation of 4-Formylbenzene-1,3-disulfonic acid with N,N-diethylaniline, followed by oxidation.[2]

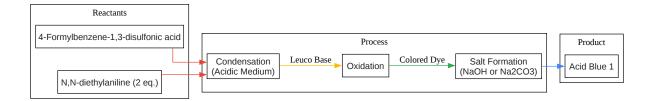
Materials:

- 4-Formylbenzene-1,3-disulfonic acid
- N,N-diethylaniline (2 molar equivalents)
- Oxidizing agent (e.g., sodium dichromate)
- Sodium hydroxide or sodium carbonate
- Sulfuric acid

Procedure:



- Condensation: React 4-Formylbenzene-1,3-disulfonic acid with two molar equivalents of N,N-diethylaniline in an acidic medium (e.g., sulfuric acid).
- Oxidation: The resulting leuco base is then oxidized using a suitable oxidizing agent to form the colored triphenylmethane dye.
- Salt Formation: The dye is converted to its sodium salt by treatment with sodium hydroxide or sodium carbonate to improve its water solubility.[2]
- Purification: The synthesized dye can be purified by recrystallization from a suitable solvent system.



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Diagram 1. General synthesis workflow for Acid Blue 1.

Protein Staining with Acid Blue 1

Acid Blue 1 can be used as a stain for proteins in polyacrylamide gel electrophoresis (PAGE), analogous to the commonly used Coomassie Brilliant Blue.

Materials:

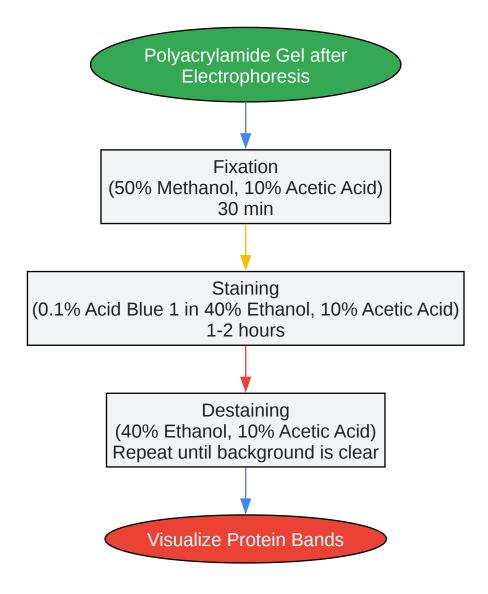
- Staining Solution: 0.1% (w/v) Acid Blue 1 in 40% (v/v) ethanol and 10% (v/v) acetic acid.
- Destaining Solution: 40% (v/v) ethanol and 10% (v/v) acetic acid in water.



Polyacrylamide gel with separated proteins.

Procedure:

- Fixation: After electrophoresis, immerse the gel in a fixation solution (e.g., 50% methanol, 10% acetic acid) for 30 minutes.
- Staining: Decant the fixation solution and add the **Acid Blue 1** staining solution. Gently agitate the gel for 1-2 hours at room temperature.
- Destaining: Remove the staining solution and add the destaining solution. Gently agitate, changing the destaining solution every 30-60 minutes until the protein bands are clearly visible against a clear background.





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Diagram 2. Experimental workflow for protein staining.

Signaling Pathways

Currently, there is no scientific literature available that describes a direct involvement of **Acid Blue 1** in any specific biological signaling pathways. Its primary role in a biological context is as a staining agent for the visualization of macromolecules, particularly proteins.

Applications

Acid Blue 1 has a diverse range of applications:

- Textile Industry: It is extensively used for dyeing wool, silk, and nylon fibers.[4]
- Biological Stains: It serves as a stain in microscopy and for visualizing proteins in gel electrophoresis.[4]
- Food Industry: In some regions, it is used as a food colorant.
- Inks and Cosmetics: It is also utilized in the manufacturing of inks and various cosmetic products.

Conclusion

Acid Blue 1 is a versatile synthetic dye with significant applications in both industrial and scientific fields. Its well-characterized molecular structure and physicochemical properties make it a reliable tool for researchers. While its use as a biological stain is prominent, further research may uncover novel applications for this compound.

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